

Application Note: Strain-Release Driven Reactions Involving Substituted Azetidines[1][2][3]

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Compound of Interest

Compound Name: *1-Benzyl-3-bromo-3-ethylazetidine hydrochloride*
Cat. No.: *B11841039*

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Executive Summary & Strategic Importance

The azetidine ring, a four-membered nitrogen heterocycle, possesses a significant ring strain energy (SE) of approximately 26 kcal/mol. While less reactive than the three-membered aziridine (SE ~27 kcal/mol), azetidines occupy a unique "Goldilocks" zone in medicinal chemistry: they are stable enough to be isolated and handled as building blocks but possess sufficient potential energy to drive specific, high-value transformations that are thermodynamically inaccessible to unstrained piperidines or pyrrolidines.

This guide details the exploitation of this strain energy in two distinct directions:

- **Strain-Release Synthesis:** Accessing complex substituted azetidines via the relief of bicyclic strain (e.g., from 1-azabicyclo[1.1.0]butanes).[1][2]
- **Strain-Release Functionalization:** Utilizing the latent energy of the azetidine core to drive ring-opening and ring-expansion reactions, granting access to

-functionalized amines and complex saturated heterocycles.

Mechanistic Underpinnings: The Thermodynamics of Strain

Understanding the reactivity profile is critical for experimental design. The reactivity of substituted azetidines is governed by the relief of angular strain (Baeyer strain) and torsional strain (Pitzer strain).

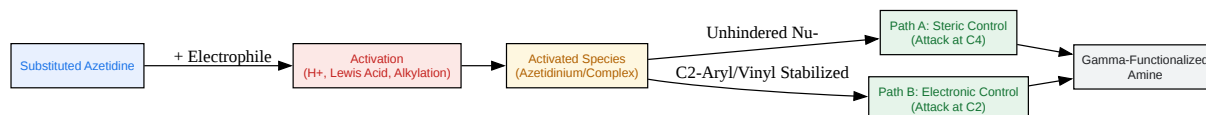
Reactivity Landscape

- **Kinetic Stability:** Unlike aziridines, neutral azetidines are kinetically stable toward nucleophiles. Activation is required.
- **Activation Modes:**
 - **Quaternization (Azetidinium formation):** Converts the amine into a potent leaving group; the ring strain lowers the activation energy for nucleophilic attack.
 - **Lewis Acid Coordination:** Activates the C-N bond for cleavage.
 - **Radical Activation:** Homolytic cleavage of the C-N bond, driven by the release of ring strain, allows for cascade reactions (e.g., ring expansions).

Regioselectivity Rules (Curtin-Hammett Control)

In ring-opening scenarios of 2-substituted activated azetidines, regioselectivity is dictated by the interplay of sterics and electronics:

- **Steric Control (**
-like): Nucleophiles attack the less hindered C4 position.
- **Electronic Control (**
-like): If the substituent at C2 can stabilize a developing positive charge (e.g., aryl, vinyl), attack may occur at C2 despite steric hindrance.



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Figure 1: Mechanistic decision tree for the nucleophilic ring opening of substituted azetidines.

Application I: Synthesis of Azetidines via Strain-Release of Bicyclobutanes[1][2][3][5]

The most powerful method to generate 3-substituted and 3,3-disubstituted azetidines utilizes the strain release of 1-azabicyclo[1.1.0]butanes (ABBs). This reaction is driven by the relief of the massive strain in the central C-N bond.

Protocol A: Strain-Release Amination (Turbo-Amide Coupling)

This protocol allows for the direct coupling of ABBs with amines to form 3-amino azetidines, a privileged scaffold in fragment-based drug discovery.

Reagents:

- Substrate: 1-Azabicyclo[1.1.0]butane (commercially available or synthesized via Aggarwal protocol).
- Nucleophile: Secondary amine or amide.
- Reagent:
 - PrMgCl·LiCl (Turbo Grignard) - acts as a Lewis acid/base mediator.

Step-by-Step Methodology:

- Preparation: Flame-dry a 10 mL Schlenk tube and purge with Argon.

- Complexation: Add the amine (1.0 equiv) and THF (0.5 M). Cool to 0 °C.
- Deprotonation: Dropwise add
-PrMgCl·LiCl (1.1 equiv). Stir for 15 min at 0 °C to form the magnesium amide.
- Strain-Release Addition: Add the ABB solution (1.2 equiv in THF) slowly.
- Reaction: Warm to Room Temperature (RT) and stir for 2-4 hours. The Lewis acidic Mg coordinates to the bridgehead nitrogen, facilitating nucleophilic attack at the bridgehead carbon.
- Quench: Quench with saturated aqueous NH
Cl.
- Workup: Extract with EtOAc (3x). Dry over Na
SO
.
- Purification: Flash column chromatography (DCM/MeOH/NH
).

Why this works: The magnesium salt activates the ABB nitrogen (Lewis acid activation) while simultaneously delivering the nucleophilic amide anion.

Application II: Strain-Release Ring Opening (Access to -Amines)

Once an azetidine is synthesized, its ring strain can be harvested to create linear

-functionalized amines. This is particularly useful for installing nucleophiles (fluorine, thiols, alcohols) at specific positions relative to an amine.

Protocol B: Lewis Acid-Mediated Regioselective Ring Opening

This protocol uses Copper(II) triflate to catalyze the solvolytic ring opening of -tosyl azetidines with alcohols.

Reagents:

- Substrate: 2-Aryl-
-tosylazetidine.[3]
- Catalyst: Cu(OTf)
(10 mol%).
- Nucleophile/Solvent: Alcohol (MeOH, BnOH, Allyl alcohol).

Step-by-Step Methodology:

- Setup: In a dry vial, dissolve 2-aryl-
-tosylazetidine (0.2 mmol) in the nucleophilic alcohol (2.0 mL).
- Catalyst Addition: Add Cu(OTf)
(7.2 mg, 0.02 mmol) in one portion.
- Reaction: Stir at RT for 3–6 hours. Monitor by TLC (disappearance of azetidine).
- Workup: Evaporate excess alcohol under reduced pressure.
- Purification: Direct flash chromatography (Hexanes/EtOAc).

Data Summary: Regioselectivity Trends

Substrate Substituent (C2)	Nucleophile	Major Product Isomer	Yield	Selectivity Mechanism
Phenyl	MeOH	C2-Methoxy (Benzylic)	92%	Electronic (-like)
Alkyl (Methyl)	MeOH	C4-Methoxy (Terminal)	85%	Steric (-like)
Phenyl	-PrOH	C2-Isopropoxy	78%	Electronic (despite bulk)

Note: With 2-aryl substrates, the benzylic cation stabilization overrides steric hindrance, leading to attack at the more substituted carbon.

Application III: Radical Strain-Release Ring Expansion

A cutting-edge application involves the expansion of azetidines to piperidines via a radical cascade. This utilizes the "spring-loaded" nature of the ring to trap alkenes.

Protocol C: Boronyl Radical-Catalyzed [4+2] Cycloaddition

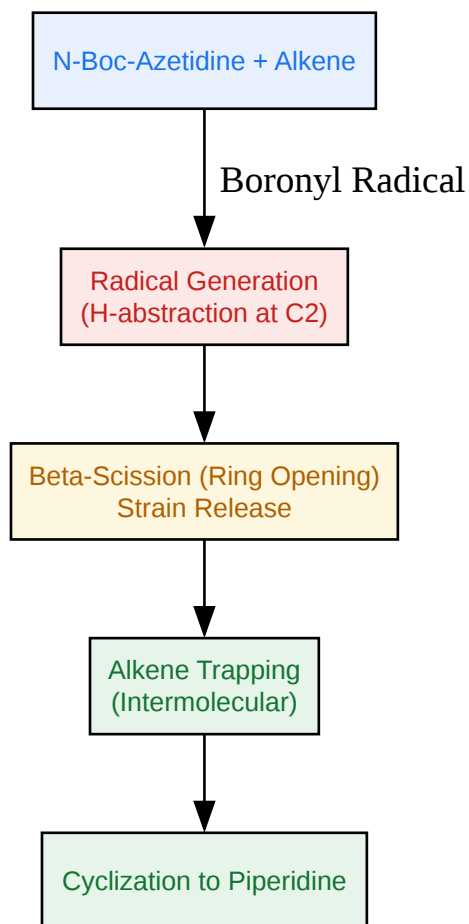
This method converts azetidines and olefins into 3,4,5-trisubstituted piperidines.^[4]

Reagents:

- Substrate:

-Boc-3-arylazetidine.
- Partner: Electron-deficient alkene (e.g., acrylate).
- Catalyst: Pyridine-borane complex / Peroxide initiator.

Workflow Visualization:



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Figure 2: Pathway for the radical-mediated expansion of azetidine to piperidine.

References

- Aggarwal, V. K., et al. (2022).[1] "Four-Component Strain-Release-Driven Synthesis of Functionalized Azetidines." *Angewandte Chemie International Edition*. [Link](#)
- Gianatassio, R., et al. (2016). "Strain-Release Amination." *Science*. [Link](#)
- Ghorai, M. K., et al. (2007).[3] "Lewis Acid-Mediated Highly Regioselective SN2-Type Ring-Opening of 2-Aryl-N-tosylazetidines and Aziridines by Alcohols." *The Journal of Organic Chemistry*. [Link](#)

- Li, P., et al. (2024).[4] "Strain-Release of Azetidines for the Synthesis of 3,4,5-Trisubstituted Piperidines." Angewandte Chemie International Edition. [Link](#)
- Mykhailiuk, P. K., et al. (2024).[4][5] "Angular Spirocyclic Azetidines: Synthesis, Characterisation, and Evaluation in Drug Discovery." Angewandte Chemie International Edition. [Link](#)

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Sources

- 1. Four-Component Strain-Release-Driven Synthesis of Functionalized Azetidines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Lewis Acid-Mediated Highly Regioselective SN2-Type Ring-Opening of 2-Aryl-N-tosylazetidines and Aziridines by Alcohols [organic-chemistry.org]
- 4. Thieme E-Journals - Synfacts / Abstract [thieme-connect.com]
- 5. Synthesis in Review: Synthesis, Characterisation, and Assessment of Angular Spirocyclic Azetidines in Drug Discovery and Light-Induced Aromatic Denitrative Chlorination | Domainex [domainex.co.uk]
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